

Heptafluorobutyl Methacrylate: A Technical Guide to Safe Handling and Properties

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Compound of Interest

Compound Name: 2,2,3,3,4,4,4-Heptafluorobutyl
methacrylate

Cat. No.: B082275

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Introduction

Heptafluorobutyl methacrylate (HFBMA) is a fluorinated monomer utilized in the synthesis of specialty polymers. Its unique properties, imparted by the heptafluorobutyl group, make it a valuable component in the development of materials with low surface energy, high thermal stability, and chemical resistance. This guide provides an in-depth overview of the essential technical data and safety protocols for HFBMA, ensuring its safe and effective use in research and development settings. The CAS number for **2,2,3,3,4,4,4-Heptafluorobutyl methacrylate** is 13695-31-3.^{[1][2][3]}

Physicochemical and Safety Data

A comprehensive summary of the key quantitative data for Heptafluorobutyl Methacrylate is presented below. This information has been compiled from various safety data sheets and chemical databases.

Property	Value	Reference
CAS Number	13695-31-3	[1] [2] [3]
EC Number	237-217-7	
Molecular Formula	C ₈ H ₇ F ₇ O ₂	[2]
Molecular Weight	268.13 g/mol	[2]
Appearance	Colorless to almost colorless clear liquid	[3]
Boiling Point	134-136 °C	
Density	1.345 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.341	
Flash Point	37 °C	[4]
Purity	>98.0% (GC)	[4]

Hazard Identification and Safety Precautions

Heptafluorobutyl methacrylate is classified as a hazardous chemical.[\[1\]](#) It is a flammable liquid and vapor.[\[1\]](#) The substance is harmful if swallowed, in contact with skin, or if inhaled.[\[5\]](#) It causes serious eye irritation and may cause respiratory irritation.[\[1\]](#)[\[5\]](#)

Hazard Statements (H-phrases):

- H226: Flammable liquid and vapor.[\[4\]](#)
- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.
- H319: Causes serious eye irritation.[\[5\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)

Precautionary Statements (P-phrases): A detailed list of precautionary statements can be found in the safety data sheets.[\[4\]](#) Key precautions include keeping the substance away from heat,

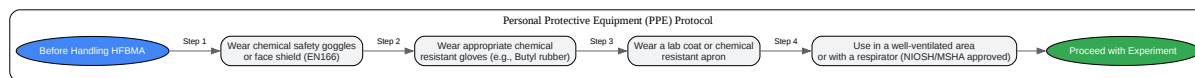
sparks, open flames, and hot surfaces, and using only non-sparking tools.^[4] It is crucial to wear protective gloves, eye protection, and face protection.

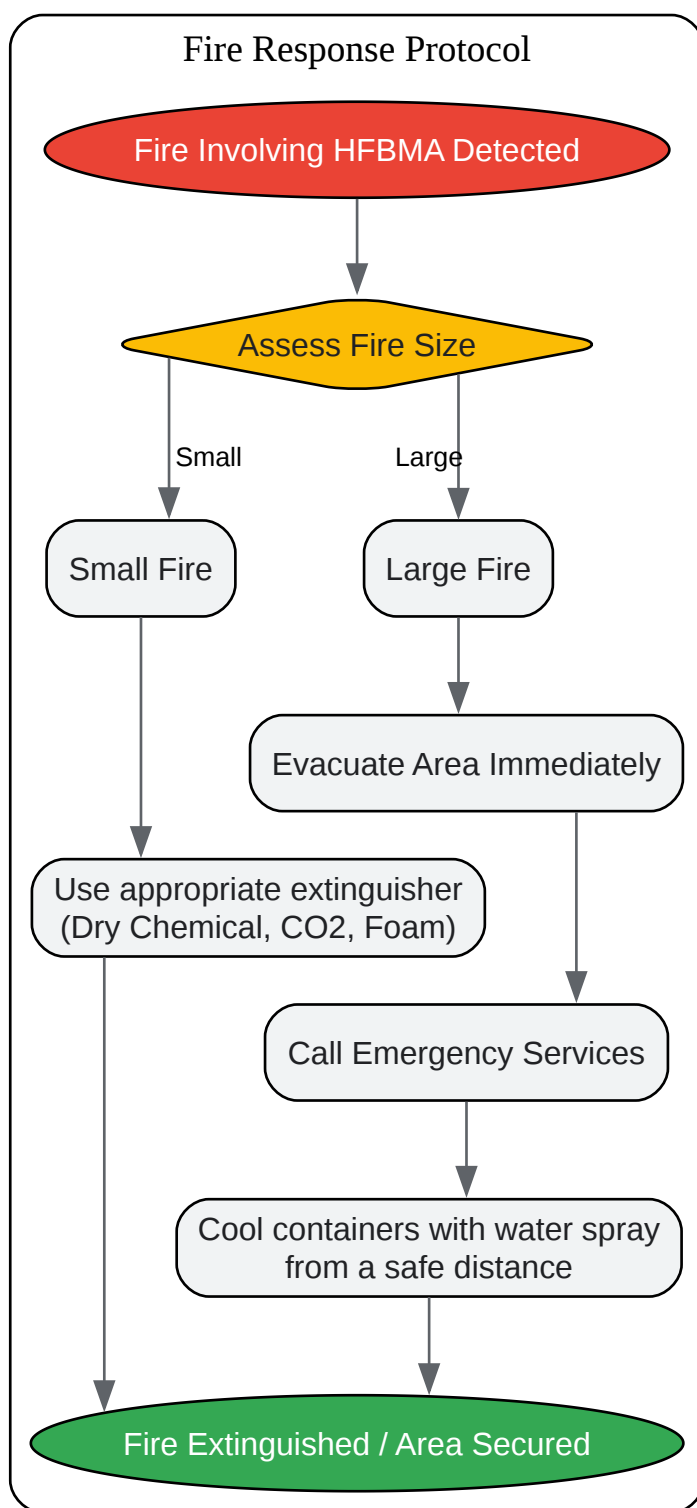
Experimental Protocols

Detailed methodologies for key safety and handling procedures are outlined below. These protocols are derived from standard safety data sheets.

Personal Protective Equipment (PPE)

A critical aspect of safely handling Heptafluorobutyl Methacrylate is the consistent use of appropriate personal protective equipment.





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